

An In-depth Technical Guide to 4-Acetamidobenzyl Alcohol: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 4-Acetamidobenzyl alcohol

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Introduction: A Versatile Building Block in Modern Chemistry

4-Acetamidobenzyl alcohol, also known as N-[4-(hydroxymethyl)phenyl]acetamide, is a para-substituted aromatic compound that has emerged as a crucial intermediate in various fields of chemical synthesis, most notably in pharmaceutical and materials science.^{[1][2]} Its unique bifunctional nature, possessing both a primary alcohol and an acetamido group, allows for a wide range of chemical transformations, making it a valuable building block for the synthesis of complex organic molecules.^[1] This guide provides a comprehensive technical overview of the chemical properties, synthesis, reactivity, and applications of **4-Acetamidobenzyl alcohol**, tailored for researchers, scientists, and professionals in drug development.

Physicochemical and Spectroscopic Properties

4-Acetamidobenzyl alcohol typically appears as an off-white to pale yellow solid, a physical characteristic that makes it stable and easy to handle in a laboratory setting.^{[1][3]} A high purity of ≥99.0% is often required for its applications in sensitive synthetic pathways.^{[1][3]}

Core Chemical and Physical Data

A summary of the key physicochemical properties of **4-Acetamidobenzyl alcohol** is presented in the table below for quick reference.

Property	Value	Source(s)
CAS Number	16375-88-5	[4][5]
Molecular Formula	C ₉ H ₁₁ NO ₂	[4][5]
Molecular Weight	165.19 g/mol	[5][6]
Appearance	Off-white to pale yellow solid/powder	[1][2]
Melting Point	118-126 °C	[2][4][7]
IUPAC Name	N-[4-(hydroxymethyl)phenyl]acetamide	[4][5]
SMILES	<chem>CC(=O)NC1=CC=C(CO)C=C1</chem>	[4][5]
InChI Key	XEYORFKUJZEQCH-UHFFFAOYSA-N	[4][5]

Spectroscopic Characterization: Unveiling the Molecular Structure

Spectroscopic analysis is fundamental to confirming the identity and purity of **4-Acetamidobenzyl alcohol**. The following sections detail the expected spectral data.

Proton Nuclear Magnetic Resonance (¹H NMR) spectroscopy is a powerful tool for elucidating the structure of organic molecules. The ¹H NMR spectrum of **4-Acetamidobenzyl alcohol** in DMSO-d₆ exhibits characteristic signals that correspond to the different types of protons in the molecule.[8][9]

- δ 2.0 (s, 3H): This singlet corresponds to the three protons of the acetyl methyl group (-COCH₃).
- δ 4.5 (d, 2H): The two protons of the benzylic methylene group (-CH₂OH) appear as a doublet.
- δ 5.2 (t, 1H): The proton of the hydroxyl group (-OH) appears as a triplet.

- δ 7.25 (d, 2H) & 7.55 (d, 2H): These two doublets represent the four protons on the para-substituted benzene ring.
- δ 9.95 (s, 1H): This singlet corresponds to the proton of the amide group (-NH-).

Infrared (IR) spectroscopy provides valuable information about the functional groups present in a molecule.^[10] The IR spectrum of **4-Acetamidobenzyl alcohol** will show characteristic absorption bands for the O-H, N-H, C=O, and C-O bonds.^{[5][11]}

- $\sim 3400\text{-}3200\text{ cm}^{-1}$ (broad): O-H stretching vibration of the alcohol group, often broadened due to hydrogen bonding.^[11]
- $\sim 3300\text{ cm}^{-1}$: N-H stretching vibration of the amide group.
- $\sim 1660\text{ cm}^{-1}$: C=O stretching vibration (Amide I band).
- $\sim 1540\text{ cm}^{-1}$: N-H bending vibration (Amide II band).
- $\sim 1050\text{ cm}^{-1}$: C-O stretching vibration of the primary alcohol.

Mass spectrometry provides information about the mass-to-charge ratio of a molecule and its fragments, which helps in determining the molecular weight and elucidating the structure.^[12] For **4-Acetamidobenzyl alcohol** (MW = 165.19), the molecular ion peak $[M]^+$ would be observed at m/z 165. Key fragmentation patterns for alcohols include alpha-cleavage and dehydration (loss of water, M-18).^{[13][14]}

Synthesis and Purification: A Practical Approach

A common and efficient method for the synthesis of **4-Acetamidobenzyl alcohol** is the reduction of 4-Acetamidobenzaldehyde.^{[8][9]} This transformation is typically achieved using a mild reducing agent such as sodium borohydride (NaBH_4).

Experimental Protocol: Reduction of 4-Acetamidobenzaldehyde

This protocol is based on established laboratory procedures.^{[8][9]}

Materials:

- 4-Acetamidobenzaldehyde
- Methanol
- Sodium borohydride (NaBH_4)
- Ethyl acetate
- Water
- Brine
- Anhydrous sodium sulfate
- Round-bottomed flask
- Magnetic stirrer
- Rotary evaporator
- Separatory funnel

Procedure:

- **Dissolution:** Dissolve 4-Acetamidobenzaldehyde (1 equivalent) in methanol in a round-bottomed flask at room temperature.
- **Reduction:** To the stirring solution, add sodium borohydride (a slight molar excess) portion-wise. The choice of NaBH_4 is critical here; it is a selective reducing agent that will reduce the aldehyde to an alcohol without affecting the amide functionality.
- **Reaction Monitoring:** Stir the reaction mixture at room temperature. The progress of the reaction can be monitored by thin-layer chromatography (TLC), eluting with a mixture of hexane and ethyl acetate (e.g., 4:1). The reaction is complete when the starting aldehyde spot is no longer visible.
- **Workup:**

- Concentrate the reaction mixture using a rotary evaporator to remove the methanol.
- Partition the residue between water and ethyl acetate. The product will preferentially dissolve in the organic layer.
- Extract the aqueous layer multiple times with ethyl acetate to ensure complete recovery of the product.
- Combine the organic layers and wash with brine. This step helps to remove any remaining water and inorganic salts.
- Dry the organic layer over anhydrous sodium sulfate.
- Isolation: Filter off the drying agent and remove the solvent under reduced pressure to yield the crude product.
- Purification: The resulting solid can be further purified by recrystallization or column chromatography if necessary to achieve high purity.

Causality in Experimental Design

The choice of methanol as a solvent is due to its ability to dissolve both the starting material and the sodium borohydride. The portion-wise addition of NaBH_4 helps to control the reaction rate and prevent excessive foaming. The aqueous workup is essential to remove any unreacted borohydride and inorganic byproducts.



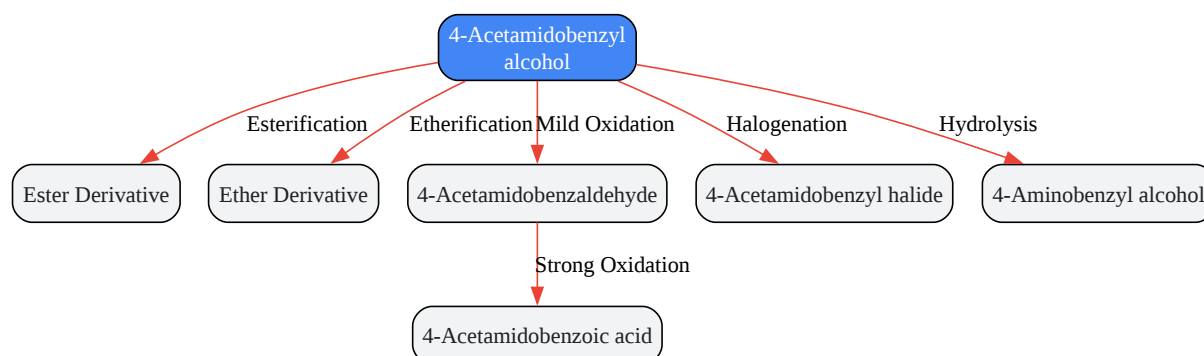
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Caption: Synthetic workflow for **4-Acetamidobenzyl alcohol**.

Chemical Reactivity and Potential Transformations

The presence of both a primary alcohol and an acetamido group on the benzene ring makes **4-Acetamidobenzyl alcohol** a versatile substrate for a variety of chemical reactions.^[1]

- Reactions of the Hydroxyl Group: The primary alcohol functionality can undergo:
 - Esterification: Reaction with carboxylic acids or their derivatives (e.g., acid chlorides, anhydrides) to form esters.
 - Etherification: Reaction with alkyl halides or other electrophiles under basic conditions to form ethers.
 - Oxidation: Selective oxidation to the corresponding aldehyde (4-Acetamidobenzaldehyde) or further to the carboxylic acid (4-Acetamidobenzoic acid) using appropriate oxidizing agents.
 - Conversion to Alkyl Halides: Reaction with reagents like SOCl_2 or PBr_3 to replace the hydroxyl group with a halogen.^[15]
- Reactions involving the Aromatic Ring: The acetamido group is an activating, ortho-, para-directing group. However, the para position is already substituted. Therefore, electrophilic aromatic substitution reactions would be directed to the ortho positions relative to the acetamido group.
- Reactions of the Amide Group: The amide bond is generally stable but can be hydrolyzed under acidic or basic conditions to yield 4-aminobenzyl alcohol.



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Caption: Key chemical transformations of **4-Acetamidobenzyl alcohol**.

Applications in Research and Development

4-Acetamidobenzyl alcohol serves as a key intermediate in several areas of research and industrial applications.

- **Pharmaceutical Development:** It is an important building block in the synthesis of various active pharmaceutical ingredients (APIs), including analgesics and anti-inflammatory drugs. [2][16] Its structure is a precursor to more complex molecules with potential therapeutic activities.
- **Cosmetic Formulations:** In the cosmetics industry, it is utilized in skincare products for its moisturizing properties, contributing to improved skin hydration and texture. [16]
- **Polymer Chemistry:** This compound acts as a monomer or a building block in the production of specialty polymers, which can enhance the performance characteristics of materials. [2][16]
- **Biochemical Research:** Researchers use **4-Acetamidobenzyl alcohol** in studies related to enzyme inhibition and protein interactions. [16] It is also identified as a metabolite of a blocked chloramphenicol producer, making it useful in metabolic studies. [8]

Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling **4-Acetamidobenzyl alcohol**. It is known to cause skin and serious eye irritation and may cause respiratory irritation.^[6]^[17]

Recommended Handling Procedures:

- Use in a well-ventilated area, preferably under a fume hood.^[18]
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.^[19]
- Avoid breathing dust, fumes, or vapors.
- Wash hands thoroughly after handling.^[19]
- Store in a cool, dry place away from incompatible materials and sources of ignition.^[18]

First Aid Measures:

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.^[20]
- In case of skin contact: Wash off with soap and plenty of water. Get medical attention if irritation develops and persists.^[20]
- If inhaled: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.^[20]
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Conclusion

4-Acetamidobenzyl alcohol is a highly versatile and valuable chemical intermediate with a broad spectrum of applications. Its bifunctional nature allows for a diverse range of chemical modifications, making it an essential tool for synthetic chemists in academia and industry. A

thorough understanding of its chemical properties, reactivity, and safe handling is paramount to unlocking its full potential in the development of novel pharmaceuticals, advanced materials, and other innovative chemical products.

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